

trans-2-Undecenal-d5 chemical properties

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Compound of Interest

Compound Name: trans-2-Undecenal-d5

Cat. No.: B12362647

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Technical Guide: trans-2-Undecenal-d5

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This technical guide addresses the chemical properties of trans-2-Undecenal. Despite extensive searches, no specific experimental data or detailed protocols for **trans-2-Undecenal-d5** were found. The information presented herein for the non-deuterated analogue serves as a close proxy. Key differences for the deuterated compound would primarily be observed in mass spectrometry data due to the increased molecular weight. The exact location of the five deuterium atoms in "**trans-2-Undecenal-d5**" is not specified in available literature, which would significantly impact its spectral and metabolic properties.

Core Chemical Properties

trans-2-Undecenal is an unsaturated aldehyde known for its characteristic aroma and is used in the flavor and fragrance industry.[1][2] Its deuterated analogue, **trans-2-Undecenal-d5**, is a valuable tool in metabolic studies, reaction mechanism elucidation, and as an internal standard in mass spectrometry-based quantification. The incorporation of deuterium atoms provides a distinct mass shift, allowing for its differentiation from the endogenous, non-deuterated compound.

Quantitative Data Summary

The following table summarizes the known quantitative data for trans-2-Undecenal. These values are expected to be very similar for **trans-2-Undecenal-d5**, with the exception of Molecular Weight and properties derived from it.



Property	Value	Source(s)
Molecular Formula	C11H20O	[3][4]
Molecular Weight	168.28 g/mol	[3]
CAS Number	53448-07-0	
Appearance	Colorless to pale yellow liquid	_
Boiling Point	115 °C at 10 mmHg	_
Density	0.849 g/mL at 25 °C	_
Refractive Index (n20/D)	1.457	_
Solubility	Insoluble in water; Soluble in ethanol and oils.	
Vapor Pressure	0.0297 mmHg at 25 °C	_
Flash Point	> 230 °F (> 110 °C)	_

Note on Deuterated Compound: The molecular weight of **trans-2-Undecenal-d5** would be approximately 173.31 g/mol , assuming the five deuterium atoms replace five protium atoms.

Experimental Protocols

While a specific synthesis protocol for **trans-2-Undecenal-d5** was not found, a general methodology for the deuteration of aldehydes can be proposed based on established chemical reactions. One common approach involves the reduction of a corresponding ester with a deuterated reducing agent.

Hypothetical Synthesis of trans-2-Undecenal-d5

This protocol is a generalized procedure and would require optimization for the specific substrate.

Objective: To synthesize **trans-2-Undecenal-d5** from a suitable starting material. A plausible route is the deuteration of the aldehyde group and the α - and β -positions.



Materials:

- Ethyl (E)-undec-2-enoate
- Lithium aluminum deuteride (LiAID₄)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Pyridinium chlorochromate (PCC) or other mild oxidizing agent
- Anhydrous dichloromethane (DCM)
- Deuterated water (D₂O)
- Sodium sulfate (anhydrous)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for chromatography)

Methodology:

- · Reduction of the Ester:
 - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, suspend lithium aluminum deuteride (LiAID4) in anhydrous diethyl ether under a nitrogen atmosphere.
 - Cool the suspension to 0 °C in an ice bath.
 - Dissolve ethyl (E)-undec-2-enoate in anhydrous diethyl ether and add it dropwise to the LiAlD₄ suspension via the dropping funnel.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 4-6 hours.
 - Monitor the reaction by thin-layer chromatography (TLC).



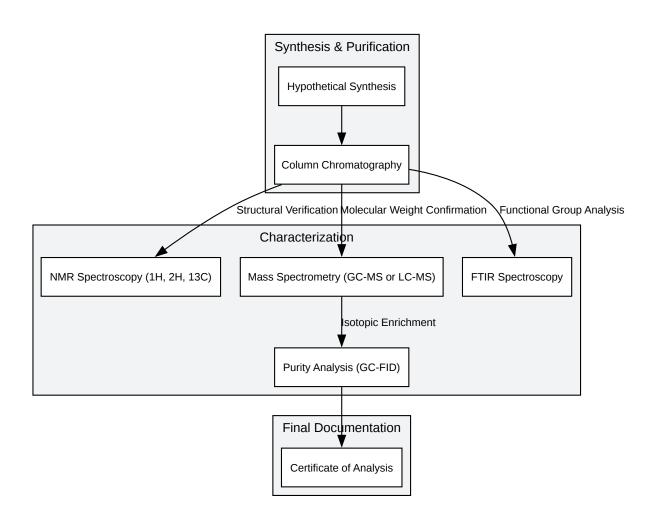
- Upon completion, cautiously quench the reaction by the slow, dropwise addition of D₂O at
 0 °C, followed by a 15% aqueous sodium hydroxide solution and then more D₂O.
- Filter the resulting aluminum salts and wash the solid with diethyl ether.
- Dry the combined organic phases over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield (E)-undec-2-en-1,1-d2-ol.
- Oxidation to the Aldehyde:
 - In a separate flask, suspend pyridinium chlorochromate (PCC) in anhydrous dichloromethane (DCM).
 - Add the (E)-undec-2-en-1,1-d2-ol dissolved in DCM to the PCC suspension.
 - Stir the mixture at room temperature for 2-3 hours.
 - Monitor the reaction by TLC.
 - Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
 - Concentrate the filtrate under reduced pressure.
- Purification:
 - Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to obtain pure trans-2-Undecenal-1,1-d2.

Further deuteration at other positions would require different strategies, such as base-catalyzed exchange for the α -protons.

Characterization Workflow

A typical workflow for the characterization of the synthesized **trans-2-Undecenal-d5** would involve the following steps:





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Caption: Workflow for Synthesis and Characterization.

Signaling Pathways and Logical Relationships

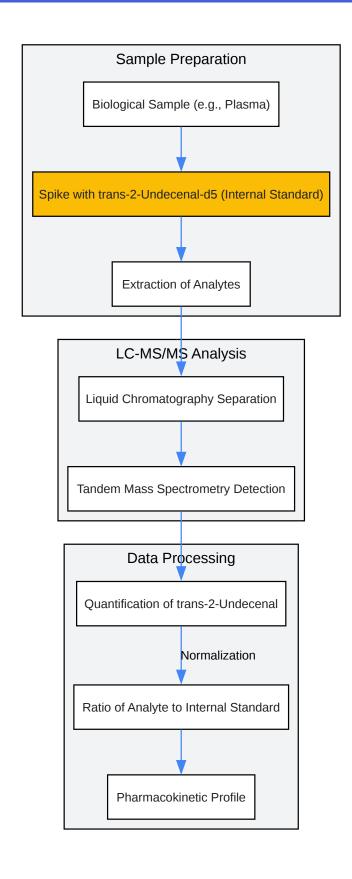
While trans-2-Undecenal itself is primarily known as a flavor and fragrance compound, unsaturated aldehydes are a class of reactive molecules that can participate in various biological pathways, often through Michael addition reactions with cellular nucleophiles. The study of such interactions can be facilitated by the use of deuterated standards.



Role in Drug Metabolism Studies

Deuterated compounds are instrumental in pharmacokinetic studies. The following diagram illustrates the logical relationship in a typical drug metabolism study using a deuterated internal standard.





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Caption: Use of a Deuterated Standard in Pharmacokinetics.



In conclusion, while specific data for **trans-2-Undecenal-d5** is not readily available, the extensive information on its non-deuterated counterpart provides a strong foundation for its potential properties and applications in research and development. The synthesis and characterization of this deuterated standard would be a valuable endeavor for laboratories engaged in metabolism and pharmacokinetic studies of unsaturated aldehydes.

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